

Molecular structure of "5-Chloropentyl benzoate"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloropentyl benzoate

CAS No.: 55092-47-2

Cat. No.: B1581595

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An In-Depth Technical Guide to the Molecular Structure and Utility of **5-Chloropentyl Benzoate**

Introduction

In the landscape of synthetic chemistry and drug development, the utility of bifunctional molecules as scaffolds and intermediates is paramount. **5-Chloropentyl benzoate** is one such molecule, an ester of benzoic acid featuring a terminal alkyl chloride. This structure provides two distinct reactive sites: the ester, which can be hydrolyzed or serve as a stable protecting group, and the primary alkyl chloride, a versatile handle for nucleophilic substitution reactions. This guide offers a comprehensive examination of **5-Chloropentyl benzoate**, from its fundamental physicochemical properties and synthesis to its detailed structural characterization and potential applications, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

Molecular Profile and Physicochemical Properties

5-Chloropentyl benzoate is structurally defined by a benzene ring connected to a five-carbon aliphatic chain via an ester linkage, with a chlorine atom at the terminal position of the chain.

- IUPAC Name: **5-chloropentyl benzoate**[\[1\]](#)
- Synonym: Benzoic acid 5-chloropentyl ester[\[1\]](#)
- CAS Number: 55092-47-2
- Molecular Formula: $C_{12}H_{15}ClO_2$ [\[2\]](#)
- Molecular Weight: 226.70 g/mol [\[2\]](#)

Caption: 2D Structure of **5-Chloropentyl benzoate**.

A summary of its key computed physicochemical properties provides insight into its behavior in various chemical environments.

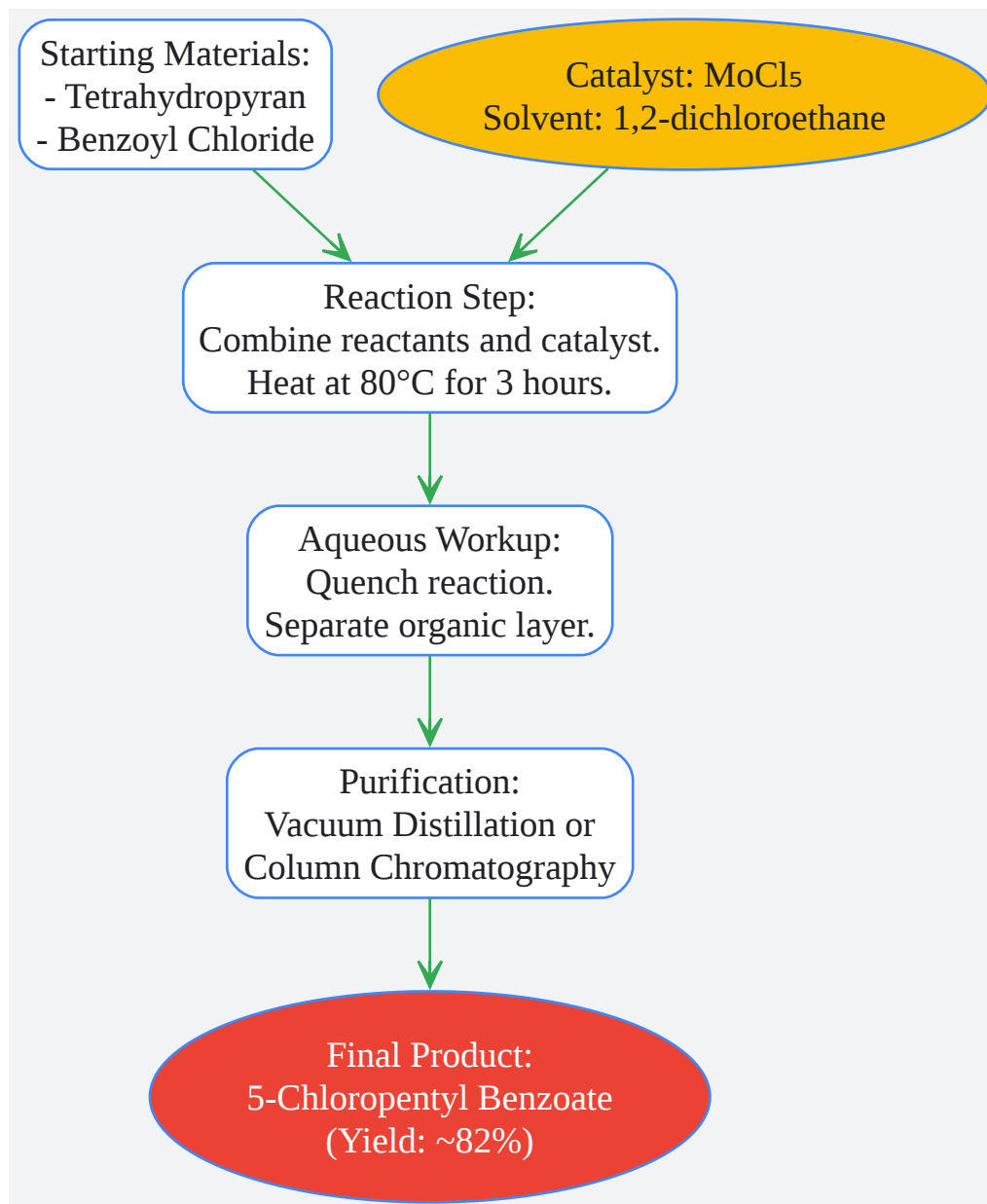
Property	Value	Unit	Source
Boiling Point	320	°C at 760 mmHg	[1]
ACD/LogP	4.00	[1]	
Polar Surface Area	26.3	Å ²	[1]
Index of Refraction	1.511	[1]	
Molar Refractivity	61.4	cm ³	[1]
Enthalpy of Vaporization	56.16	kJ/mol	[1]

Synthesis of 5-Chloropentyl Benzoate

The synthesis of **5-Chloropentyl benzoate** can be approached through several standard organic chemistry transformations. A notable and efficient method involves the molybdenum(V) chloride-catalyzed ring-opening of tetrahydropyran (THP) with benzoyl chloride.[\[1\]](#) This approach is advantageous as it utilizes readily available starting materials and proceeds with high yield.

An alternative, more traditional route would be the Fischer esterification of benzoic acid with 5-chloro-1-pentanol under acidic catalysis, or the acylation of 5-chloro-1-pentanol with benzoyl

chloride in the presence of a non-nucleophilic base like pyridine.[3]



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Caption: Synthetic workflow for **5-Chloropentyl benzoate** via THP ring-opening.

Experimental Protocol: Synthesis via Tetrahydropyran Ring-Opening[1]

This protocol describes the synthesis of **5-Chloropentyl benzoate** from tetrahydropyran and benzoyl chloride, a method noted for its efficiency.[1]

- **Reactor Setup:** A dry, three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel. The system is flushed with an inert gas (e.g., nitrogen or argon).
- **Charging Reagents:** The flask is charged with a solution of tetrahydropyran in 1,2-dichloroethane.
- **Catalyst Introduction:** Molybdenum(V) chloride (MoCl_5) is added to the stirred solution. The choice of a Lewis acid catalyst is crucial for activating the ether oxygen, facilitating the ring-opening.
- **Addition of Acylating Agent:** Benzoyl chloride is added dropwise to the reaction mixture via the dropping funnel. This addition should be controlled to manage any exothermic reaction.
- **Reaction Conditions:** The reaction mixture is heated to 80°C and maintained at this temperature for approximately 3 hours.^[1] The elevated temperature ensures a sufficient reaction rate.
- **Workup and Isolation:** After cooling to room temperature, the reaction is quenched by the careful addition of water. The organic layer is separated, washed with a saturated sodium bicarbonate solution to remove any unreacted benzoyl chloride and benzoic acid, and then with brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The resulting crude oil is purified by vacuum distillation to yield pure **5-Chloropentyl benzoate**.

Structural Elucidation and Spectroscopic Analysis

Confirming the molecular structure of the synthesized product is a critical step that relies on a combination of spectroscopic techniques. While a dedicated public database spectrum for **5-Chloropentyl benzoate** is not readily available, its spectral characteristics can be reliably predicted based on its functional groups and data from analogous compounds.^[4]

Technique	Expected Observations
^1H NMR	Aromatic Protons: Multiplets around 7.4-8.1 ppm. The two protons ortho to the carbonyl group will be the most deshielded.[5][6] Alkyl Protons: -O-CH ₂ - (ester): Triplet around 4.3 ppm. -CH ₂ -Cl (alkyl chloride): Triplet around 3.5 ppm. -CH ₂ - groups (C2, C3, C4 of pentyl chain): Multiplets between 1.5-1.9 ppm.
^{13}C NMR	Carbonyl Carbon: Signal around 166 ppm. Aromatic Carbons: Signals between 128-133 ppm. -O-CH ₂ - Carbon: Signal around 65 ppm. -CH ₂ -Cl Carbon: Signal around 45 ppm. Other -CH ₂ - Carbons: Signals between 22-32 ppm.
IR Spectroscopy	C=O Stretch (Ester): Strong, sharp absorption band around 1720 cm ⁻¹ . C-O Stretch (Ester): Strong band around 1270 cm ⁻¹ . Aromatic C=C Stretch: Bands in the 1600-1450 cm ⁻¹ region. C-Cl Stretch: Band in the 750-650 cm ⁻¹ region.
Mass Spectrometry	Molecular Ion (M ⁺): Peak at m/z 226, with an M+2 isotope peak at m/z 228 (approx. 1/3 intensity) due to the presence of ³⁷ Cl. Key Fragments: m/z 105 (benzoyl cation, [C ₆ H ₅ CO] ⁺), m/z 122 (benzoic acid radical cation, from McLafferty rearrangement), and fragments corresponding to the loss of Cl and portions of the alkyl chain.[4][7]

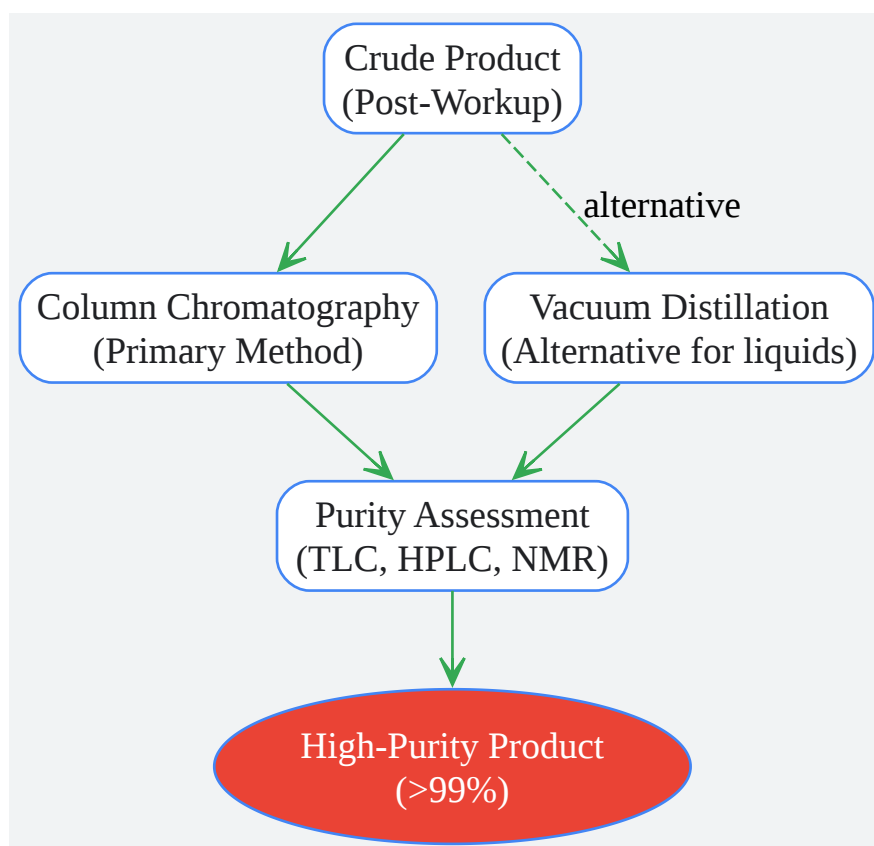
General Protocol: NMR Sample Preparation and Acquisition[4]

- Sample Preparation: Dissolve approximately 5-10 mg of purified **5-Chloropentyl benzoate** in about 0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^1H NMR Acquisition: Acquire the proton spectrum on a 400 MHz or higher spectrometer. Use a sufficient number of scans (e.g., 16-32) to obtain a good signal-to-noise ratio, with a relaxation delay of 1-2 seconds.[4]
- ^{13}C NMR Acquisition: Acquire the carbon spectrum using a proton-decoupled pulse sequence. A longer relaxation delay (2-5 seconds) and a significantly higher number of scans (e.g., 1024 or more) are typically required to achieve adequate signal intensity.[4]

Purification and Purity Analysis

Achieving high purity is essential, especially when the compound is intended for use in drug synthesis. The purification strategy depends on the scale of the reaction and the nature of impurities.



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Caption: General purification and analysis workflow.

Protocol: Purification by Column Chromatography[8]

This method is highly effective for removing polar and non-polar impurities.

- **Stationary Phase Preparation:** Prepare a slurry of silica gel in a non-polar solvent like hexane. Pack a glass column with the slurry, ensuring a uniform and crack-free bed.[8]
- **Sample Loading:** Dissolve the crude **5-Chloropentyl benzoate** in a minimal amount of a moderately polar solvent (e.g., dichloromethane). Adsorb this solution onto a small amount of silica gel, evaporate the solvent to dryness, and carefully load the resulting powder onto the top of the packed column.
- **Elution:** Begin elution with a low-polarity solvent system (e.g., 98:2 Hexane:Ethyl Acetate). The low polarity ensures that non-polar impurities are washed out first.
- **Gradient Elution:** Gradually increase the polarity of the eluent (e.g., to 95:5 or 90:10 Hexane:Ethyl Acetate). This will mobilize the desired product, which is more polar than the starting materials but less polar than highly polar byproducts.
- **Fraction Collection:** Collect fractions and monitor the separation using Thin-Layer Chromatography (TLC).
- **Product Isolation:** Combine the pure fractions (as determined by TLC), and remove the eluent using a rotary evaporator to yield the purified product.

Purity is then confirmed by High-Performance Liquid Chromatography (HPLC) and the spectroscopic methods described previously.[9]

Applications in Research and Drug Development

The true value of **5-Chloropentyl benzoate** lies in its bifunctional nature, making it a valuable building block in multi-step syntheses.

- **Synthetic Intermediate:** The terminal chloride is a reactive site for S_N2 reactions, allowing for the introduction of various nucleophiles (e.g., amines, thiols, azides, cyanides). This enables the facile extension of a molecular scaffold by a five-carbon linker.

- Precursor for Active Pharmaceutical Ingredients (APIs): Related structures, such as 5-chlorovaleryl chloride, are key intermediates in the synthesis of antithrombotic drugs like apixaban and cilostazol.[10] **5-Chloropentyl benzoate** could be employed in analogous synthetic strategies or for creating novel derivatives for structure-activity relationship (SAR) studies.
- Protecting Group Chemistry: The benzoate group can serve as a robust protecting group for an alcohol, which can be deprotected later in a synthetic sequence under basic conditions (saponification).
- Pro-drug Development: The ester linkage could be designed to be cleaved in vivo by esterase enzymes, releasing a pharmacologically active molecule.

While direct therapeutic applications of **5-Chloropentyl benzoate** itself are not documented, its utility as a versatile intermediate is clear. The broader family of benzoates is widely used as preservatives in cosmetics and food, and as solvents and intermediates in the synthesis of dyes and pharmaceuticals.[11][12]

Safety and Handling

As with all laboratory chemicals, **5-Chloropentyl benzoate** should be handled with appropriate care.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat.[1]
- Irritation Potential: Based on analogous compounds like methyl 5-chloropentanoate, it may cause skin and serious eye irritation, as well as respiratory irritation.[13]
- Handling: Handle in a well-ventilated fume hood. Avoid inhalation of vapors and contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.

Conclusion

5-Chloropentyl benzoate is a molecule of significant synthetic potential. Its well-defined structure, featuring two distinct reactive sites, allows for its strategic incorporation into complex molecular architectures. A thorough understanding of its synthesis, purification, and spectroscopic properties is essential for its effective use. This guide provides the foundational knowledge for researchers and drug development professionals to confidently utilize **5-Chloropentyl benzoate** as a valuable tool in the pursuit of novel chemical entities and active pharmaceutical ingredients.

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- To cite this document: BenchChem. [Molecular structure of "5-Chloropentyl benzoate"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1581595/docs#molecular-structure-of-5-chloropentyl-benzoate\]](https://www.benchchem.com/product/b1581595/docs#molecular-structure-of-5-chloropentyl-benzoate)

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